

# (1,5-Dimethyl-1H-Pyrazol-3-Yl)Methanol

## structure and molecular formula

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### Compound of Interest

Compound Name: (1,5-Dimethyl-1H-Pyrazol-3-Yl)Methanol

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## An In-depth Technical Guide to (1,5-Dimethyl-1H-Pyrazol-3-Yl)Methanol

This technical guide provides a comprehensive overview of the chemical compound **(1,5-Dimethyl-1H-Pyrazol-3-Yl)Methanol**, including its molecular structure, chemical properties, and a detailed experimental protocol for its synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Structure and Molecular Formula

**(1,5-Dimethyl-1H-Pyrazol-3-Yl)Methanol** is a heterocyclic organic compound. The structure consists of a pyrazole ring substituted with two methyl groups at positions 1 and 5, and a hydroxymethyl group at position 3.

Molecular Formula: C<sub>6</sub>H<sub>10</sub>N<sub>2</sub>O<sup>[1]</sup><sup>[2]</sup>

IUPAC Name: (1,5-dimethylpyrazol-3-yl)methanol<sup>[1]</sup>

Canonical SMILES: CC1=NN(C)C=C1CO

InChI: InChI=1S/C6H10N2O/c1-5-3-6(4-9)7-8(5)2/h3,9H,4H2,1-2H3<sup>[1]</sup>

InChIKey: XJBMHIHXRARJJS-UHFFFAOYSA-N[\[1\]](#)

## Physicochemical Properties

A summary of the key physicochemical properties of **(1,5-Dimethyl-1H-Pyrazol-3-Yl)Methanol** is presented in the table below.

Property	Value	Reference
Molecular Weight	126.16 g/mol	<a href="#">[1]</a>
Melting Point	50 °C	<a href="#">[3]</a>
Boiling Point	118 °C at 2 mmHg	<a href="#">[3]</a>
Density	1.13 ± 0.1 g/cm³	<a href="#">[3]</a>
CAS Number	153912-60-8	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Synthesis Protocol

The synthesis of **(1,5-Dimethyl-1H-Pyrazol-3-Yl)Methanol** can be achieved through the reduction of ethyl 1,5-dimethyl-1H-pyrazole-3-carboxylate.[\[3\]](#) The following is a detailed protocol for this synthesis.

### Materials:

- Ethyl 1,5-dimethyl-1H-pyrazole-3-carboxylate
- Lithium aluminum hydride ( $\text{LiAlH}_4$ )
- Anhydrous tetrahydrofuran (THF)
- Methanol
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Saturated aqueous sodium chloride solution

### Procedure:

- To a dry three-necked flask, add lithium aluminum hydride (3.8 g, 100 mmol) and 200 mL of anhydrous tetrahydrofuran.[3]
- Dissolve ethyl 1,5-dimethyl-1H-pyrazole-3-carboxylate (16.8 g, 100 mmol) in 100 mL of dry tetrahydrofuran.[3]
- Slowly add the solution of ethyl 1,5-dimethyl-1H-pyrazole-3-carboxylate dropwise to the three-necked flask containing the lithium aluminum hydride suspension.[3]
- After the addition is complete, continue stirring the reaction mixture for 4 hours.[3]
- Quench the reaction by the slow, dropwise addition of anhydrous ethanol to consume any remaining lithium aluminum hydride.[3]
- Remove the tetrahydrofuran by distillation under reduced pressure.[3]
- Add 500 mL of methanol to the residue and adjust the pH to neutral. Heat the mixture to reflux for 6 hours and then filter.[3]
- Concentrate the filtrate and dissolve the resulting residue in 100 mL of dichloromethane.[3]
- Wash the organic layer twice with 50 mL of saturated aqueous sodium chloride solution.[3]
- Dry the organic layer and concentrate it to yield 1,5-dimethyl-1H-pyrazole-3-methanol. The expected yield is approximately 8.8 g (70%).[3]

## Visualization of Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **(1,5-Dimethyl-1H-Pyrazol-3-Yl)Methanol**.



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Caption: Workflow for the synthesis of **(1,5-Dimethyl-1H-Pyrazol-3-Yl)Methanol**.

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## References

- 1. (1,5-Dimethyl-1H-Pyrazol-3-Yl)Methanol | C<sub>6</sub>H<sub>10</sub>N<sub>2</sub>O | CID 2776366 - PubChem [pubchem.ncbi.nlm.nih.gov]
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